

Application Note & Protocols: Comprehensive Analytical Characterization of 7-Methyl-1H-indazole-3-carbonitrile

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Compound of Interest

Compound Name: 7-Methyl-1H-indazole-3-carbonitrile

Cat. No.: B1592460

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Abstract

This document provides a detailed guide to the essential analytical methodologies for the comprehensive characterization of **7-Methyl-1H-indazole-3-carbonitrile**. As a member of the indazole class of heterocyclic compounds, this molecule and its analogues are of significant interest in medicinal chemistry and drug discovery.^{[1][2]} Robust and reliable analytical characterization is paramount for confirming chemical identity, assessing purity, and ensuring consistency for research and development applications. This guide outlines field-proven protocols for structural elucidation and purity determination using Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The causality behind experimental choices is explained to empower researchers to adapt and troubleshoot these methods effectively.

Introduction and Physicochemical Profile

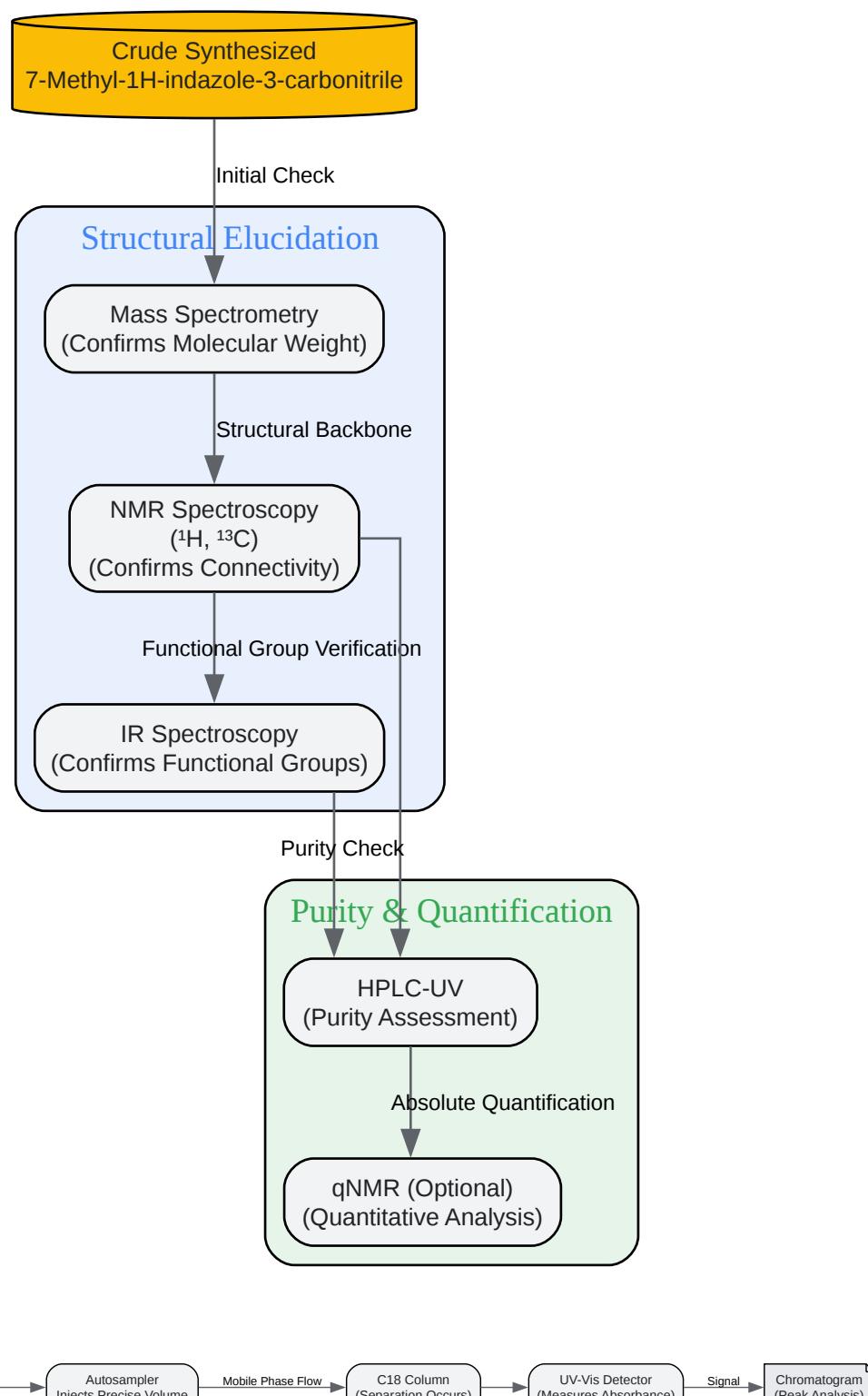
7-Methyl-1H-indazole-3-carbonitrile belongs to the indazole-3-carbonitrile family, a scaffold found in various biologically active molecules.^{[2][3]} The indazole ring system, composed of a fused benzene and pyrazole ring, is a privileged structure in medicinal chemistry.^{[1][3]} Accurate characterization is the foundational step for any further investigation, including biological screening and preclinical development. This involves unequivocally confirming the molecular structure and quantifying its purity.

A summary of the key physicochemical properties of **7-Methyl-1H-indazole-3-carbonitrile** is presented below.

Property	Value	Source
Chemical Formula	C ₉ H ₇ N ₃	[4]
Molar Mass	157.17 g/mol	[4]
Alias	7-Methyl-3-cyanoindazole	[4]
Appearance	Solid (typically colorless to off-white powder)	[4]
Solubility	Low solubility in water; Soluble in organic solvents like dichloromethane and chloroform.	[4]
Storage	Store in a cool, dry place away from light and moisture in a well-sealed container.	[4]

Analytical Characterization Workflow

A multi-technique approach is essential for the unambiguous characterization of a novel chemical entity. The following diagram illustrates a logical workflow, beginning with structural confirmation and concluding with quantitative purity analysis.

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